

SR121566A: Application Notes and Protocols for Animal Models of Thrombosis

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Compound of Interest

Compound Name: SR121566A

Cat. No.: B1662711

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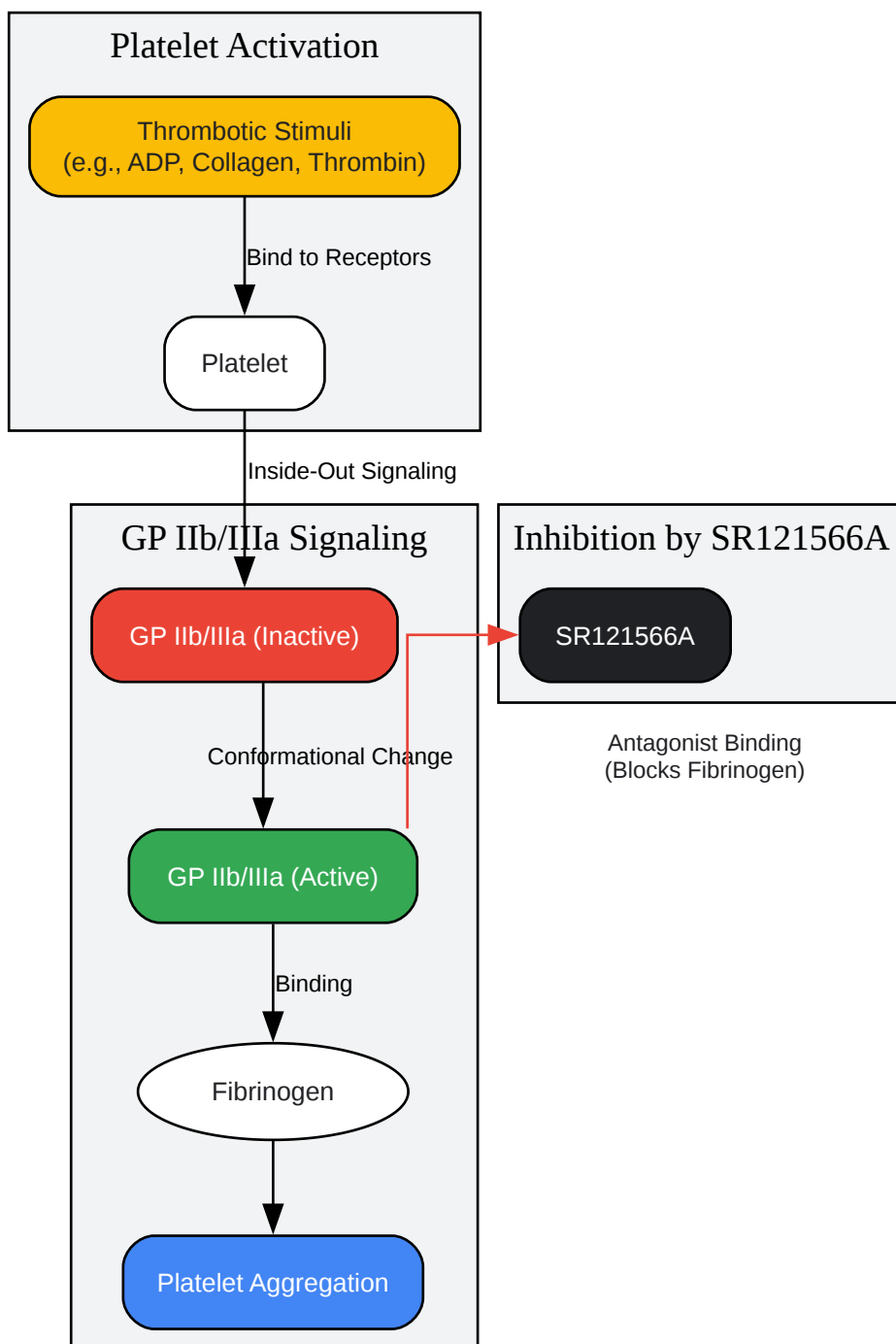
For Researchers, Scientists, and Drug Development Professionals

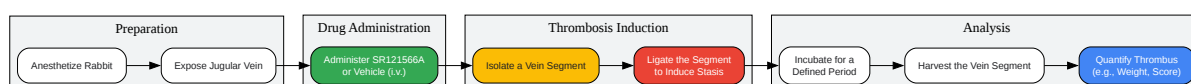
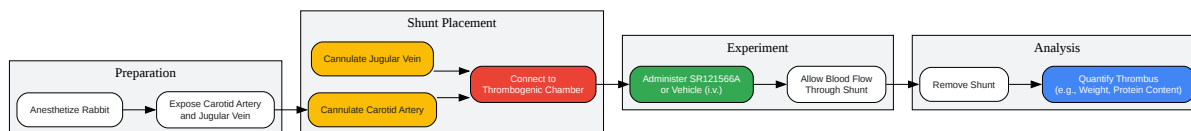
Introduction

SR121566A is a potent, nonpeptide antagonist of the platelet glycoprotein IIb/IIIa (GP IIb/IIIa) receptor.[1][2] This receptor plays a critical role in the final common pathway of platelet aggregation, making it a key target for antithrombotic therapies. By inhibiting the binding of fibrinogen to activated platelets, **SR121566A** effectively prevents platelet aggregation and thrombus formation.[1][3] These application notes provide a comprehensive overview of the use of **SR121566A** in various animal models of thrombosis, including detailed experimental protocols and quantitative data to guide researchers in their study design.

Mechanism of Action

SR121566A exerts its antithrombotic effect by directly interfering with the GP IIb/IIIa receptor signaling pathway. Platelet activation by agonists such as adenosine diphosphate (ADP), collagen, or thrombin triggers a conformational change in the GP IIb/IIIa receptor, enabling it to bind fibrinogen with high affinity. Fibrinogen then acts as a bridge between adjacent platelets, leading to aggregation and the formation of a platelet plug. **SR121566A** binds to the GP IIb/IIIa receptor, preventing the conformational changes necessary for fibrinogen binding and thereby inhibiting platelet aggregation.[1][2][3]





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